

A Technical Guide to 2-(2-Nitrophenoxy)benzaldehyde: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2-(2-Nitrophenoxy)benzaldehyde

CAS No.: 66961-19-1

Cat. No.: B1268434

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Abstract: This document provides a comprehensive technical overview of **2-(2-Nitrophenoxy)benzaldehyde**, a key bifunctional chemical intermediate. It details the compound's chemical identity, including its CAS number and synonyms, and presents its core physicochemical properties. The guide elaborates on a standard synthetic methodology, offering insights into the reaction mechanism and purification strategies. A significant focus is placed on its application as a precursor in the synthesis of dibenzo[b,f][1,2]oxazepines, a scaffold of interest in medicinal chemistry. A detailed experimental protocol for its reductive cyclization is provided, alongside essential safety and handling information. This guide is intended for researchers and professionals in organic synthesis, drug discovery, and materials science.

Chemical Identity and Properties

2-(2-Nitrophenoxy)benzaldehyde is an aromatic compound characterized by a benzaldehyde ring linked to a 2-nitrophenyl group via an ether bond. This unique arrangement of an

electrophilic aldehyde and a reducible nitro group on adjacent, ether-linked rings makes it a valuable and versatile precursor for the synthesis of various heterocyclic systems.

1.1 Identification

The primary identifier for this compound is its CAS (Chemical Abstracts Service) number, which is crucial for unambiguous identification in databases and procurement.

Identifier	Value	Source
CAS Number	66961-19-1	[1] [2]
IUPAC Name	2-(2-nitrophenoxy)benzaldehyde	[2]
Molecular Formula	C ₁₃ H ₉ NO ₄	[1] [2]
Synonyms	2-Formyl-2'-nitro diphenylether	[1] [2]

1.2 Physicochemical Properties

The physical and chemical properties of **2-(2-Nitrophenoxy)benzaldehyde** dictate its handling, storage, and reaction conditions. These properties are summarized below.

Property	Value	Source
Molecular Weight	243.21 g/mol	[1] [2]
Physical Form	Solid	
Storage Temperature	2-8°C, Sealed in dry conditions	[1]
Topological Polar Surface Area (TPSA)	69.44 Å ²	[1]
Rotatable Bonds	4	[1]

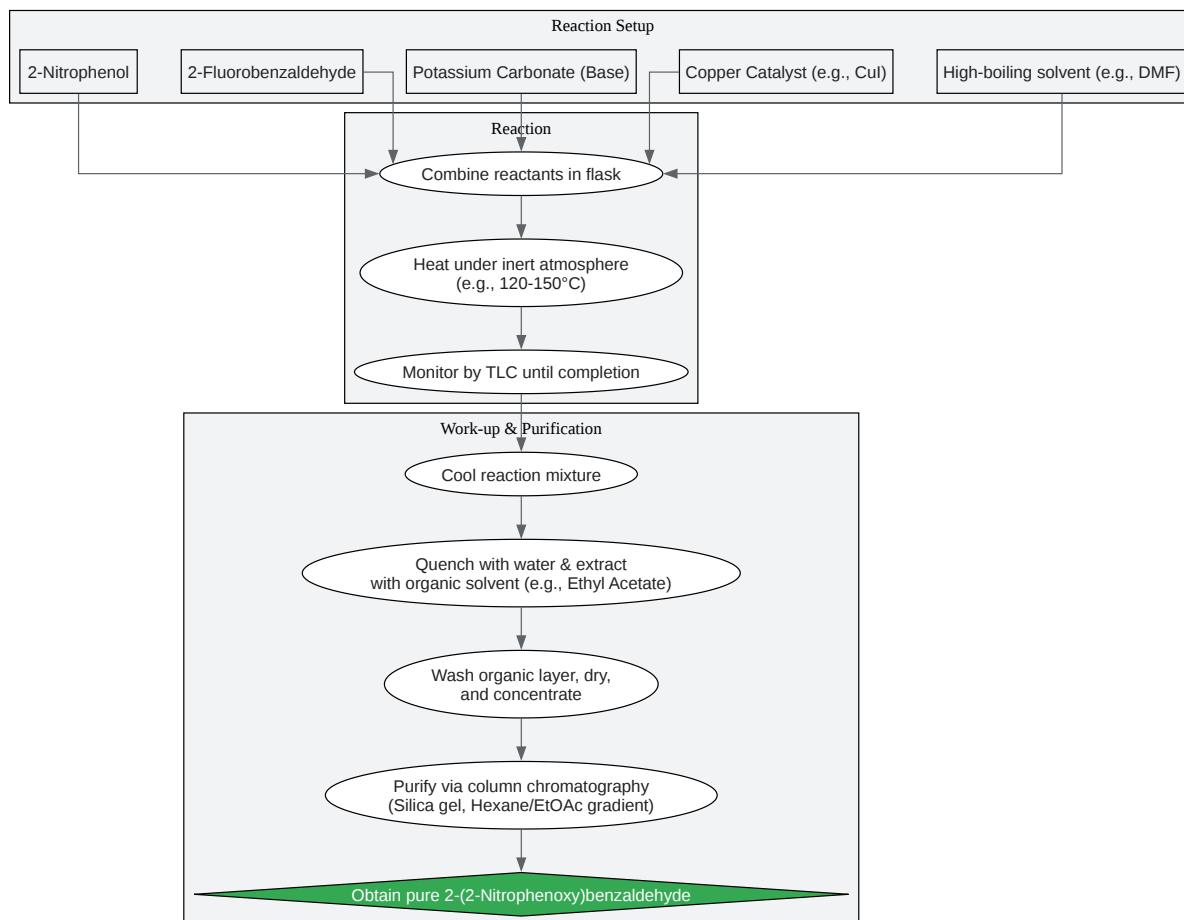
Synthesis and Purification

The synthesis of **2-(2-Nitrophenoxy)benzaldehyde** is typically achieved via a nucleophilic aromatic substitution reaction, most commonly an Ullmann condensation or a similar copper-catalyzed ether synthesis.

2.1 Synthetic Rationale

The core of the synthesis involves the formation of a diaryl ether bond. The chosen methodology, an Ullmann-type reaction, is effective for coupling an aryl halide with an alcohol (or phenol). In this case, 2-chlorobenzaldehyde or 2-fluorobenzaldehyde is coupled with 2-nitrophenol. The use of a copper catalyst is essential to facilitate the coupling, which is otherwise difficult between two electron-deficient or sterically hindered aryl partners. A base, such as potassium carbonate, is required to deprotonate the phenol, forming the nucleophilic phenoxide.

The workflow for a typical synthesis is illustrated below.



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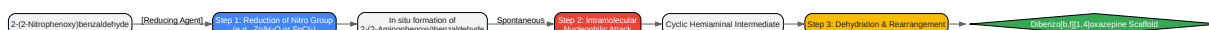
Caption: General workflow for the synthesis of **2-(2-Nitrophenoxy)benzaldehyde**.

Core Application: Synthesis of Dibenzo[b,f][1][2]oxazepines

A primary application for **2-(2-Nitrophenoxy)benzaldehyde** in drug discovery and development is its role as a key precursor for the synthesis of the dibenzo[b,f][1][2]oxazepine scaffold. This tricyclic system is a core component of several neurologically active drugs. The synthetic strategy hinges on the simultaneous or sequential reduction of the nitro group to an amine and the intramolecular cyclization involving the aldehyde.

3.1 Reaction Mechanism: Reductive Cyclization

The transformation proceeds via a tandem reaction sequence. First, a reducing agent reduces the nitro group (-NO₂) to an amine (-NH₂). Common reagents for this step include metals like zinc or tin(II) chloride, or catalytic hydrogenation. Once the amine is formed in situ, it acts as a nucleophile, attacking the electrophilic carbonyl carbon of the aldehyde. This intramolecular nucleophilic attack leads to the formation of a cyclic hemiaminal, which then dehydrates to form an imine. A final reduction or rearrangement step yields the stable dibenzo[b,f][1][2]oxazepine ring system.



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Caption: Mechanistic pathway of reductive cyclization.

Experimental Protocol: Reductive Cyclization with Zinc

This protocol details a robust method for the reductive cyclization of **2-(2-Nitrophenoxy)benzaldehyde** to form a dibenzo-fused heterocyclic system using zinc dust in water, a green and efficient method.[3][4]

4.1 Materials and Reagents

- **2-(2-Nitrophenoxy)benzaldehyde**
- Zinc dust (<10 μm)
- Deionized Water
- Ethanol (for extraction)
- Ethyl Acetate (for extraction and chromatography)
- Anhydrous Sodium Sulfate or Magnesium Sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Thin-Layer Chromatography (TLC) plate (silica gel)
- Celite® or diatomaceous earth

4.2 Step-by-Step Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **2-(2-Nitrophenoxy)benzaldehyde** (1.0 eq).
- **Addition of Reagents:** Add deionized water to the flask to create a slurry (approx. 10-20 mL per gram of starting material). Add zinc dust (3.0-5.0 eq) to the suspension.
- **Reaction Execution:** Heat the mixture to reflux (100°C) with vigorous stirring. The reaction progress should be monitored by TLC (e.g., using a 7:3 Hexane:Ethyl Acetate mobile phase) by taking small aliquots from the reaction mixture, extracting with ethyl acetate, and spotting on the TLC plate. The reaction is typically complete within 2-4 hours.

- **Work-up:** Once the starting material is consumed, cool the reaction mixture to room temperature.
- **Filtration:** Filter the mixture through a pad of Celite® to remove the excess zinc dust and zinc oxide byproducts. Wash the filter cake thoroughly with ethanol and ethyl acetate to ensure all product is collected.
- **Extraction:** Combine the filtrates and transfer to a separatory funnel. Extract the aqueous layer three times with ethyl acetate.
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by flash column chromatography on silica gel if necessary to yield the pure dibenzo[b,f][1][2]oxazepine derivative.

Safety and Handling

2-(2-Nitrophenoxy)benzaldehyde, like many nitroaromatic compounds and aldehydes, requires careful handling.

- **Personal Protective Equipment (PPE):** Always wear safety glasses, a lab coat, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from heat and strong oxidizing agents.[1]
- **Hazards:** While specific GHS classifications for this exact compound are not universally listed, related compounds like 2-nitrobenzaldehyde are classified as harmful if swallowed, and can cause skin and eye irritation.[5]

References

- **2-(2-Nitrophenoxy)benzaldehyde** | C₁₃H₉NO₄ | CID 607787. PubChem, National Institutes of Health. [\[Link\]](#)

- Zn/H₂O-mediated tandem reductive cyclization of 2-(2-nitrophenyl)-1H-benzo[d]imidazoles with aldehydes to synthesize 5,6-dihydrobenzo[2][6]imidazo[1,2-c]quinazolines. Organic & Biomolecular Chemistry, Royal Society of Chemistry. [[Link](#)]
- Zn/H₂O-Mediated Tandem Reductive Cyclization of 2-(2-nitrophenyl)-1H-benzo[d]imidazoles with Aldehydes to 5,6-Dihydrobenzo[2][6]imidazo[1,2-c]quinazolines. ResearchGate. [[Link](#)]

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